

An In-depth Technical Guide to 2-Phenylbutan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenylbutan-2-ol

Cat. No.: B073489

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This technical guide provides a comprehensive overview of **2-phenylbutan-2-ol**, including its nomenclature, physicochemical properties, and detailed synthesis protocols. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Nomenclature

The nomenclature of **2-phenylbutan-2-ol** follows the standards set by the International Union of Pure and Applied Chemistry (IUPAC).

IUPAC Name: **2-phenylbutan-2-ol**[\[1\]](#)

The molecule exists as a racemate and also has two stereoisomers, designated as:

- (2R)-**2-phenylbutan-2-ol**[\[2\]](#)
- (2S)-**2-phenylbutan-2-ol**[\[3\]](#)

Synonyms: This compound is also known by several other names, including:

- 2-Phenyl-2-butanol[\[1\]](#)[\[4\]](#)[\[5\]](#)
- α -Ethyl- α -methylbenzyl alcohol[\[1\]](#)
- Benzenemethanol, α -ethyl- α -methyl-[\[1\]](#)[\[5\]](#)

- 2-Phenyl-butanol-2[1][4]
- NSC 225251[1]

Physicochemical Properties

A summary of the key quantitative properties of **2-phenylbutan-2-ol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O	[1][2]
Molecular Weight	150.22 g/mol	[1][2]
Boiling Point	107-108 °C at 20 mmHg	[4][6]
Density	0.977 g/mL at 25 °C	[4][6]
Refractive Index	1.519 at 20 °C	[4][6]
pKa	14.49 ± 0.29 (Predicted)	[4]

Synthesis of 2-Phenylbutan-2-ol

2-Phenylbutan-2-ol can be synthesized through various methods. A common and illustrative laboratory-scale preparation involves the use of a Grignard reagent reacting with a ketone.[7][8] There are three such combinations that can yield the desired product. Another synthetic route starts from 3-phenylbut-1-ene via acid-catalyzed hydration.[9]

Experimental Protocol: Synthesis via Grignard Reaction

This protocol details one of the three possible Grignard synthesis routes: the reaction of ethyl magnesium bromide with acetophenone.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether

- Bromoethane
- Acetophenone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for anhydrous reactions (round-bottom flask, dropping funnel, condenser)
- Heating mantle
- Magnetic stirrer

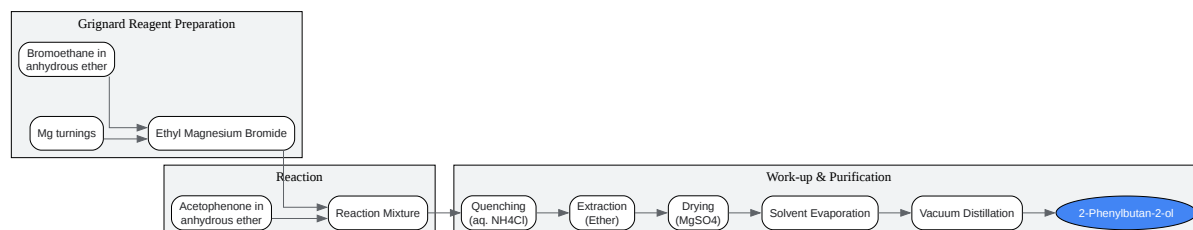
Procedure:

- Preparation of Grignard Reagent (Ethyl Magnesium Bromide):
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, place magnesium turnings.
 - Add a small volume of anhydrous diethyl ether to cover the magnesium.
 - Dissolve bromoethane in anhydrous diethyl ether and add it to the dropping funnel.
 - Add a few drops of the bromoethane solution to the magnesium to initiate the reaction. The reaction is indicated by the formation of bubbles and a cloudy appearance.
 - Once the reaction has started, add the remaining bromoethane solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with Ketone (Acetophenone):
 - Dissolve acetophenone in anhydrous diethyl ether and add it to the dropping funnel.

- Cool the Grignard reagent solution in an ice bath.
- Add the acetophenone solution dropwise to the stirred Grignard reagent. A precipitate will form.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification:
 - Pour the reaction mixture slowly into a beaker containing crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts.
 - Transfer the mixture to a separatory funnel and separate the ether layer.
 - Extract the aqueous layer with two portions of diethyl ether.
 - Combine the organic layers and wash them with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the diethyl ether by rotary evaporation.
 - The crude product can be purified by vacuum distillation to yield pure **2-phenylbutan-2-ol**.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-phenylbutan-2-ol** using a Grignard reagent.



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Caption: Workflow for the synthesis of **2-phenylbutan-2-ol** via Grignard reaction.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Phenylbutan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073489#2-phenylbutan-2-ol-iupac-name-and-synonyms]

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